

Essential Safety and Operational Guide for 2-Aminomethyl-15-crown-5

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Compound of Interest

Compound Name: 2-Aminomethyl-15-crown-5

Cat. No.: B1276274

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For researchers, scientists, and drug development professionals handling **2-Aminomethyl-15-crown-5**, this guide provides immediate, essential safety and logistical information. Adherence to these procedures is critical for ensuring personal safety and proper disposal.

Chemical Identifier and Hazard Information:

Identifier	Value
Chemical Name	2-Aminomethyl-15-crown-5
Synonym	1,4,7,10,13-Pentaoxacyclopentadecane-2-methanamine[1][2]
CAS Number	83585-56-2[1][2]
Molecular Formula	C11H23NO5[1]
Molecular Weight	249.30[1]
Form	Liquid[2]

Hazard Classifications and Statements:

Classification	Hazard Statement
Skin Irritant, Category 2	H315: Causes skin irritation[2]
Eye Irritant, Category 2	H319: Causes serious eye irritation[2]
Specific Target Organ Toxicity (Single Exposure), Category 3	H335: May cause respiratory irritation[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against the hazards associated with **2-Aminomethyl-15-crown-5**. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications and Rationale
Eyes/Face	Safety Goggles or Face Shield	Must be worn at all times to protect against splashes.[2]
Hands	Chemical-resistant gloves	Nitrile or other suitable resistant gloves are required. [3]
Body	Laboratory Coat	A standard lab coat is necessary to protect against incidental contact.
Respiratory	Type ABEK (EN14387) respirator filter	Required when working outside of a fume hood or when there is a risk of aerosolization.[2]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the safe handling of **2-Aminomethyl-15-crown-5** in a laboratory setting.

1. Preparation and Engineering Controls:

- All work with **2-Aminomethyl-15-crown-5** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and safety shower are readily accessible.
- Prepare all necessary equipment and reagents before handling the chemical to minimize movement and potential for spills.

2. Donning PPE:

- Put on a laboratory coat, ensuring it is fully buttoned.
- Don safety goggles. If a significant splash risk exists, use a full-face shield.
- Wear appropriate chemical-resistant gloves.

3. Handling the Chemical:

- Carefully open the container of **2-Aminomethyl-15-crown-5** inside the fume hood.
- Use a calibrated pipette or other appropriate dispensing device to transfer the required amount of the liquid.
- Avoid direct contact with the liquid and inhalation of any vapors.
- Keep the container sealed when not in use.

4. Post-Handling:

- After handling, securely close the container and store it in a designated, cool, and dry area away from incompatible materials.
- Decontaminate any surfaces that may have come into contact with the chemical using an appropriate solvent and then soap and water.
- Properly remove and dispose of gloves as contaminated waste.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **2-Aminomethyl-15-crown-5** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Segregation:

- Liquid Waste: Unused or waste **2-Aminomethyl-15-crown-5** should be collected in a dedicated, labeled, and sealed hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.

- Solid Waste: Contaminated materials such as gloves, pipette tips, and absorbent pads should be collected in a separate, clearly labeled hazardous waste bag or container.[3]

2. Labeling:

- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**2-Aminomethyl-15-crown-5**".

3. Storage of Waste:

- Store hazardous waste containers in a designated, secure, and well-ventilated area, away from general laboratory traffic.

4. Final Disposal:

- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[3] Follow all local, state, and federal regulations for hazardous waste disposal.

Emergency Procedures: Spill and Exposure

Spill Response:

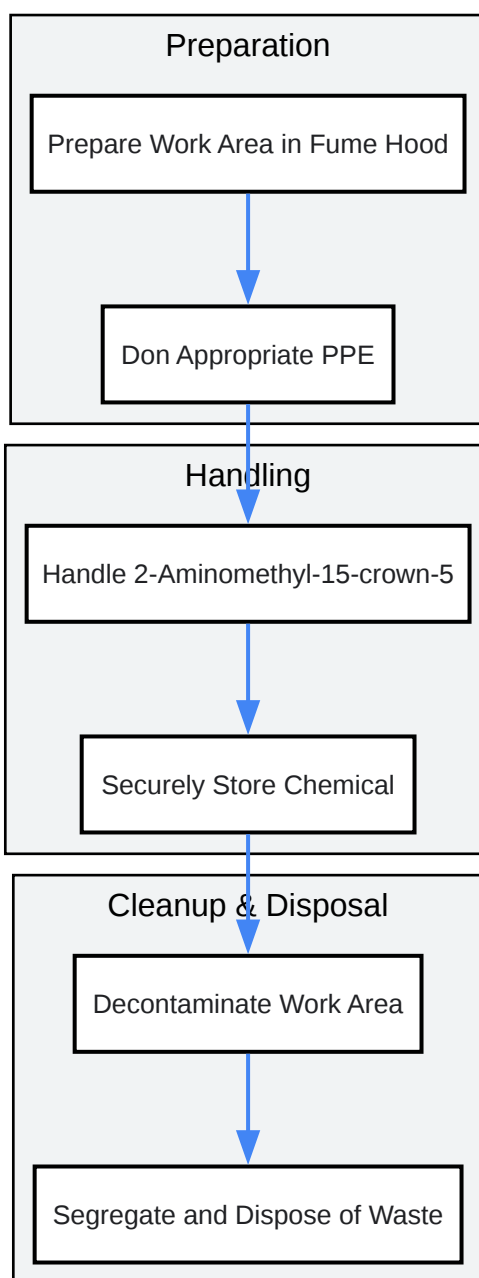
- Evacuate: Immediately alert others in the area and evacuate the immediate vicinity of the spill.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., vermiculite, sand) to contain the liquid.
- Clean-up:
 - Wearing appropriate PPE (including respiratory protection), carefully scoop the absorbent material into a labeled hazardous waste container.
 - Decontaminate the spill area with a suitable solvent, followed by soap and water.
 - Collect all clean-up materials as hazardous waste.

- Report: Report the spill to your laboratory supervisor and EHS department.

Exposure Response:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[\[4\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.

Visual Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2-Aminomethyl-15-crown-5**.

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References

- 1. scbt.com [scbt.com]
- 2. 2-Aminomethyl-15-crown-5 95 83585-56-2 [sigmaaldrich.com]
- 3. benchchem.com [benchchem.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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